

optical rotation of (S)-4-Isopropyl-2-oxazolidinone in different solvents

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Compound of Interest

Compound Name: (S)-4-Isopropyl-2-oxazolidinone

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An In-depth Technical Guide on the Optical Rotation of **(S)-4-Isopropyl-2-oxazolidinone** in Different Solvents

For Researchers, Scientists, and Drug Development Professionals

(S)-4-Isopropyl-2-oxazolidinone is a chiral auxiliary that plays a crucial role in asymmetric synthesis, enabling the stereoselective formation of new stereocenters. The optical purity of this compound is paramount for its effectiveness, and polarimetry is a fundamental technique for its characterization. A notable characteristic of **(S)-4-Isopropyl-2-oxazolidinone** is the significant dependence of its specific rotation on the solvent used for the measurement. This guide provides a comprehensive overview of the optical rotation of **(S)-4-Isopropyl-2-oxazolidinone** in various solvents, detailed experimental protocols for its measurement, and a workflow for the experimental process.

Data Presentation: Optical Rotation in Various Solvents

The specific rotation of **(S)-4-Isopropyl-2-oxazolidinone** exhibits a strong dependency on the solvent, to the extent that the direction of rotation can be reversed.[\[1\]](#)[\[2\]](#) The following table summarizes the quantitative data on the specific optical rotation of **(S)-4-Isopropyl-2-oxazolidinone** in different solvents.

Solvent	Specific Rotation ($[\alpha]$)	Temperature (°C)	Wavelength (nm)	Concentration (g/100 mL)
Chloroform (CHCl ₃)	+15.5°	26	D-line	5.2
Ethanol (EtOH)	-16.1°	26	D-line	5.2
Ethanol (EtOH)	-18°	20	D-line	6

Data sourced from multiple references.[\[1\]](#)

Experimental Protocols

The following is a detailed methodology for the determination of the optical rotation of **(S)-4-Isopropyl-2-oxazolidinone**, based on standard polarimetric techniques.[\[3\]](#)[\[4\]](#)

Objective: To accurately measure the specific optical rotation of **(S)-4-Isopropyl-2-oxazolidinone** in a given solvent.

Materials and Equipment:

- Polarimeter
- Sodium lamp (or other light source for D-line, 589.3 nm)
- Polarimeter cell (1 dm)
- Analytical balance
- Volumetric flask (e.g., 10 mL)
- **(S)-4-Isopropyl-2-oxazolidinone**
- High-purity solvent (e.g., chloroform, ethanol)

Procedure:

- Instrument Calibration:

- Turn on the polarimeter and the sodium lamp, allowing them to warm up and stabilize as per the manufacturer's instructions.
- Clean the polarimeter cell with the solvent to be used for the measurement.
- Fill the cell with the pure solvent (blank) and place it in the polarimeter.
- Take a reading to zero the instrument. This corrects for any optical rotation caused by the solvent or the cell itself.

• Sample Preparation:

- Accurately weigh a specific amount of **(S)-4-Isopropyl-2-oxazolidinone**. For a concentration of $c = 5.2$ in chloroform, this would be 0.520 g.
- Transfer the weighed solid to a 10 mL volumetric flask.
- Add a small amount of the chosen solvent to dissolve the solid.
- Once dissolved, carefully add more solvent until the solution reaches the calibration mark of the flask.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Record the exact concentration in g/100 mL.

• Measurement:

- Rinse the polarimeter cell with a small amount of the prepared sample solution.
- Fill the cell with the sample solution, ensuring no air bubbles are present in the light path.
- Place the filled cell into the sample chamber of the polarimeter.
- Record the observed optical rotation (α). Take multiple readings and calculate the average to ensure accuracy.
- Record the temperature at which the measurement is taken.

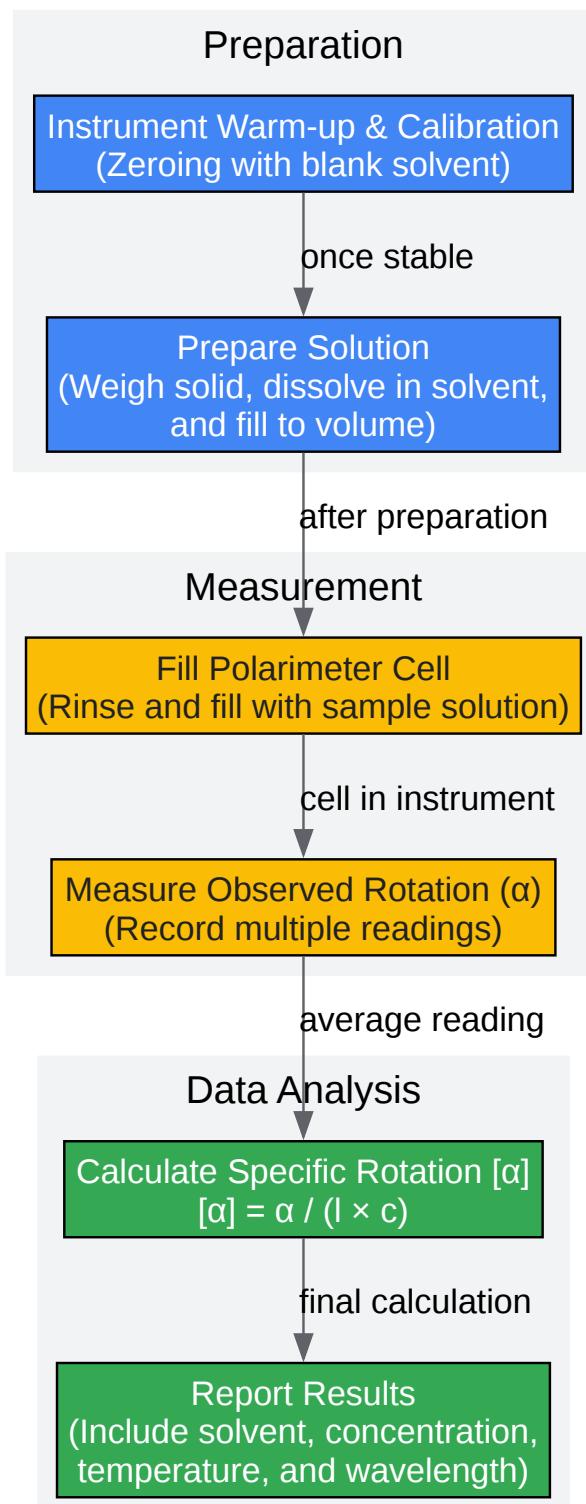
- Calculation of Specific Rotation:

- The specific rotation $[\alpha]$ is calculated using the following formula: $[\alpha]T\lambda = \alpha / (l \times c)$ Where:
 - $[\alpha]T\lambda$ is the specific rotation at temperature T and wavelength λ .
 - α is the observed rotation in degrees.
 - l is the path length of the polarimeter cell in decimeters (dm).
 - c is the concentration of the solution in g/mL (or g/100mL, be consistent with units).

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the optical rotation of **(S)-4-Isopropyl-2-oxazolidinone**.

Experimental Workflow for Optical Rotation Measurement

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Caption: Workflow for Optical Rotation Measurement.

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